

CAS number for Lenperone Hydrochloride and its parent compound.

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Compound of Interest

Compound Name: Lenperone Hydrochloride

Cat. No.: B1674727

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Lenperone Hydrochloride: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

Introduction

Lenperone, a typical antipsychotic belonging to the butyrophenone chemical class, and its hydrochloride salt, **Lenperone Hydrochloride**, have been subjects of interest in the field of neuropharmacology. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, relevant signaling pathways, and experimental protocols associated with Lenperone and its parent compound.

CAS Numbers:

Compound	CAS Number
Lenperone	24678-13-5
Lenperone Hydrochloride	24677-86-9[1][2]

Quantitative Data: Receptor Binding Affinity

As a butyrophenone antipsychotic, the therapeutic effects of Lenperone are primarily attributed to its interaction with various neurotransmitter receptors. While specific binding affinity (K_i) values for Lenperone are not readily available in the public domain, data for the structurally similar butyrophenone, Melperone, provides valuable insight into the expected receptor interaction profile of Lenperone. A lower K_i value indicates a stronger binding affinity.

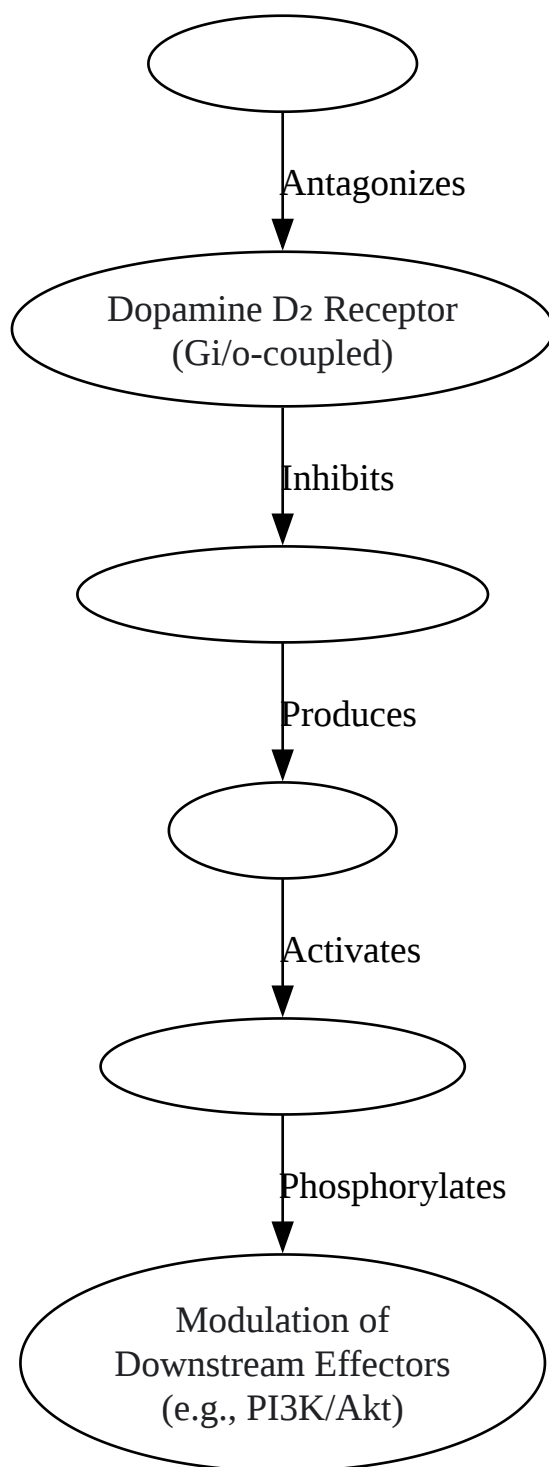
Receptor	Melperone K_i (nM)
Dopamine	
D ₂	25 - 120
D ₃	29
D ₄	57
Serotonin	
5-HT _{1a}	260
5-HT _{2a}	19 - 34
5-HT _{2c}	130
Muscarinic	
M ₁	>10,000
Histamine	
H ₁	130
Adrenergic	
α_1	40 - 130
α_2	780

Note: K_i values can vary between studies due to different experimental conditions. The ranges presented reflect data from multiple sources.

Mechanism of Action and Signaling Pathways

The primary mechanism of action of Lenperone, like other typical antipsychotics, is believed to be its antagonist activity at dopamine D₂ receptors in the mesolimbic pathway of the brain. This blockade of D₂ receptors is thought to alleviate the positive symptoms of schizophrenia, such as hallucinations and delusions.

The binding of Lenperone to the D₂ receptor, a G protein-coupled receptor (GPCR), initiates a cascade of intracellular signaling events. The D₂ receptor is coupled to the Gi/o family of G proteins. Upon antagonism by Lenperone, the inhibitory effect of dopamine on adenylyl cyclase is blocked, leading to a modulation of intracellular cyclic AMP (cAMP) levels. This, in turn, affects the activity of Protein Kinase A (PKA) and downstream signaling pathways, including the PI3K/Akt pathway, which are involved in regulating neuronal function, survival, and gene expression.



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Caption: Workflow for a Radioligand Binding Assay.

In Vitro Cell-Based Assay for Downstream Signaling

This protocol can be used to assess the functional consequences of Lenperone's interaction with its target receptors.

Objective: To measure the effect of **Lenperone Hydrochloride** on intracellular cAMP levels in cells expressing the dopamine D₂ receptor.

Materials:

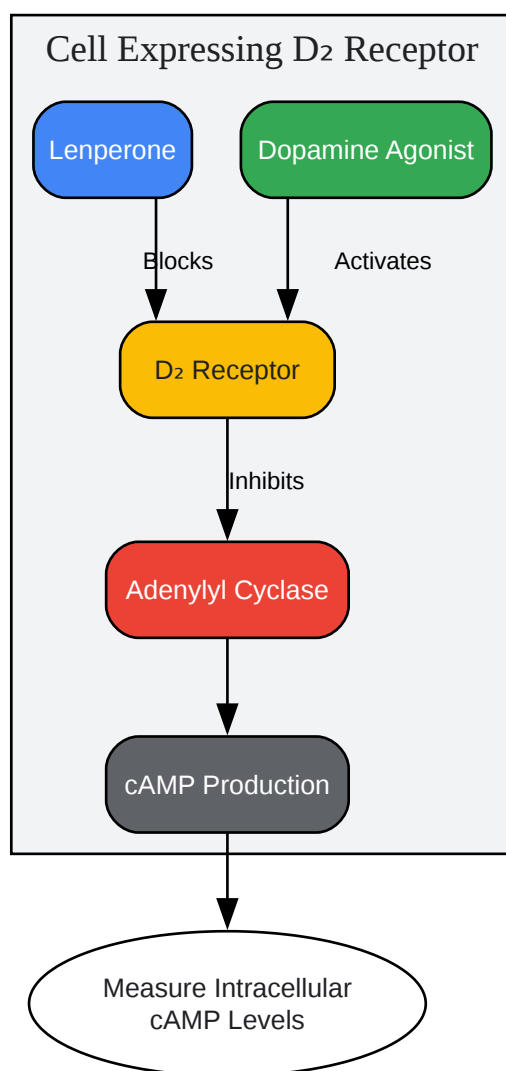
- A cell line stably expressing the human dopamine D₂ receptor (e.g., CHO-K1 or HEK293 cells).
- Cell culture medium and supplements.
- **Lenperone Hydrochloride**.
- A dopamine receptor agonist (e.g., quinpirole).
- Forskolin (an adenylyl cyclase activator).
- A commercial cAMP assay kit (e.g., ELISA or HTRF-based).

Procedure:

- Cell Culture: Culture the cells in appropriate medium until they reach the desired confluency.
- Cell Plating: Seed the cells into 96-well plates and allow them to attach overnight.
- Compound Treatment: Pre-incubate the cells with various concentrations of **Lenperone Hydrochloride** for a specific duration.
- Stimulation: Stimulate the cells with a dopamine receptor agonist in the presence or absence of forskolin. Forskolin is used to elevate basal cAMP levels, making the inhibitory effect of D₂ receptor activation more apparent.
- Cell Lysis: Lyse the cells according to the protocol of the chosen cAMP assay kit.
- cAMP Measurement: Measure the intracellular cAMP concentration using the assay kit and a plate reader.

- Data Analysis: Plot the cAMP concentration as a function of the **Lenperone Hydrochloride** concentration. Determine the IC₅₀ value for Lenperone's ability to block the agonist-induced decrease in cAMP levels.

Logical Relationship of a Cell-Based Signaling Assay



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Caption: Cell-Based Assay for D₂ Receptor Signaling.

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References

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- 2. perceptiv.com [perceptive.com]
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